Spectroscopic Profile of Octanoyl Bromide: A Predictive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Octanoyl bromide*
CAS No.:	*6166-47-8*
Cat. No.:	*B8497579*

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An Introduction to the Elusive Spectrum of **Octanoyl Bromide**

Octanoyl bromide ($C_8H_{15}BrO$) is a reactive acyl bromide used in organic synthesis for the introduction of the octanoyl group. Despite its utility, a comprehensive, publicly available set of experimental spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—is notably scarce. This guide addresses this gap by providing a detailed, predictive analysis of the spectroscopic characteristics of **octanoyl bromide**. By leveraging established principles of spectroscopy and drawing comparisons with the well-documented analogues, octanoyl chloride and 1-bromooctane, we can construct a reliable and scientifically-grounded spectroscopic profile. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals who may be working with or synthesizing this compound.

Molecular Structure of **Octanoyl Bromide**

Caption: Molecular structure of **octanoyl bromide**.

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Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. The predicted ^{1}H and ^{13}C NMR spectra of **octanoyl bromide** are based on the known spectra of octanoyl chloride and 1-bromooctane.[1][2][3][4]

Experimental Protocol: Acquiring NMR Spectra

A standard protocol for acquiring NMR spectra of a reactive species like **octanoyl bromide** would be as follows:

- Sample Preparation: A small quantity of freshly prepared or purified **octanoyl bromide** (approximately 5-20 mg) is dissolved in about 0.6 mL of a dry, deuterated solvent (e.g., chloroform-d, $CDCl_3$) within a standard 5 mm NMR tube. The use of a dry solvent is critical to prevent hydrolysis of the acyl bromide.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is used to acquire both ^{1}H and ^{13}C NMR spectra.
- Data Acquisition: Standard pulse programs are used for both ^{1}H (e.g., 'zg30') and ^{13}C (e.g., 'zgpg30') experiments. For ^{13}C NMR, a sufficient number of scans should be acquired to achieve a good signal-to-noise ratio.
- Referencing: Chemical shifts are referenced to the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm for ^{1}H and 77.16 ppm for ^{13}C) or an internal standard like tetramethylsilane (TMS).

^{1}H NMR Spectroscopy: A Predictive Analysis

The ^{1}H NMR spectrum of **octanoyl bromide** is expected to show distinct signals for the protons at different positions along the octanoyl chain. The most significant feature will be the downfield shift of the α-protons (adjacent to the carbonyl group) due to the electron-withdrawing effect of the acyl bromide moiety.

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Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Integration	Rationale for Prediction
H-α (C2-H_2)	~3.1 - 3.3	Triplet (t)	2H	The α-protons in octanoyl chloride appear at ~2.9 ppm. Bromine is less electronegative than chlorine, which would typically cause a slight upfield shift. However, the "heavy atom effect" of bromine can sometimes lead to a slight downfield shift. A reasonable prediction is a slightly more downfield position compared to the chloride analog.
H-β (C3-H_2)	~1.7 - 1.9	Quintet (quint)	2H	These protons are adjacent to the electron-withdrawing group and will be shifted downfield relative to the other methylene groups, similar to

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				the signal at ~1.7 ppm in octanoyl chloride.
H-γ to H-ζ (C4-C7-H_2)	~1.2 - 1.5	Multiplet (m)	8H	These methylene protons are further from the carbonyl group and will appear as a broad, overlapping multiplet, characteristic of a long alkyl chain.
H-η (C8-H_3)	~0.9	Triplet (t)	3H	The terminal methyl group is least affected by the acyl bromide and will appear at a typical alkyl chemical shift, similar to both octanoyl chloride and 1-bromooctane.

^{13}C NMR Spectroscopy: A Predictive Analysis

The ^{13}C NMR spectrum will provide complementary information, with the carbonyl carbon being the most deshielded.

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Carbon Assignment	Predicted Chemical Shift (ppm)	Rationale for Prediction
C-1 (C=O)	~170 - 175	The carbonyl carbon of octanoyl chloride is observed around 173 ppm. The electronegativity difference between Br and Cl is not expected to drastically shift this value.
C-2 (α-CH_2)	~45 - 50	In octanoyl chloride, this carbon is at ~46 ppm. The change from chlorine to bromine is expected to have a noticeable effect, likely a slight upfield shift due to bromine's lower electronegativity compared to chlorine.
C-3 (β-CH_2)	~25 - 30	This carbon in octanoyl chloride appears around 25 ppm. The influence of the halogen is diminished at this position.
C-4 to C-6	~28 - 32	These carbons of the alkyl chain will have chemical shifts similar to those in other long-chain alkanes.
C-7	~22 - 23	The penultimate carbon of the chain.
C-8	~14	The terminal methyl carbon, consistent with a long alkyl chain.

Part 2: Infrared (IR) Spectroscopy

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IR spectroscopy is an excellent technique for identifying functional groups. For **octanoyl bromide**, the most prominent feature will be the carbonyl (C=O) stretch.

Experimental Protocol: Acquiring IR Spectra

- Attenuated Total Reflectance (ATR): A drop of liquid **octanoyl bromide** is placed directly onto the crystal surface (e.g., diamond or zinc selenide) of an ATR accessory. This is the most common and convenient method for liquid samples.
- Transmission (Neat): A thin film of the liquid is placed between two salt plates (e.g., NaCl or KBr).
- Data Acquisition: The spectrum is typically recorded from 4000 to 400 cm^{-1}.

IR Spectrum: A Predictive Analysis

The key diagnostic absorption bands for **octanoyl bromide** are predicted as follows:

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Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity	Rationale for Prediction
C=O Stretch	~1780 - 1800	Strong	The C=O stretch in acyl halides is at a higher frequency than in other carbonyl compounds due to the inductive effect of the halogen. Acyl chlorides absorb around 1800 cm^{-1}. Acyl bromides typically absorb at a slightly lower frequency than their chloride counterparts. The NIST WebBook shows the IR spectrum for octanoyl chloride with a strong peak around 1800 cm^{-1}.[5]
C-H Stretch (Aliphatic)	~2850 - 2960	Strong	These are the characteristic C-H stretching vibrations of the octyl chain.
CH_2 Bend	~1465	Medium	Scissoring vibration of the methylene groups.
C-Br Stretch	~500 - 600	Medium-Strong	The position of the C-Br stretch can be variable but is expected in this lower frequency region.

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Part 3: Mass Spectrometry (MS)

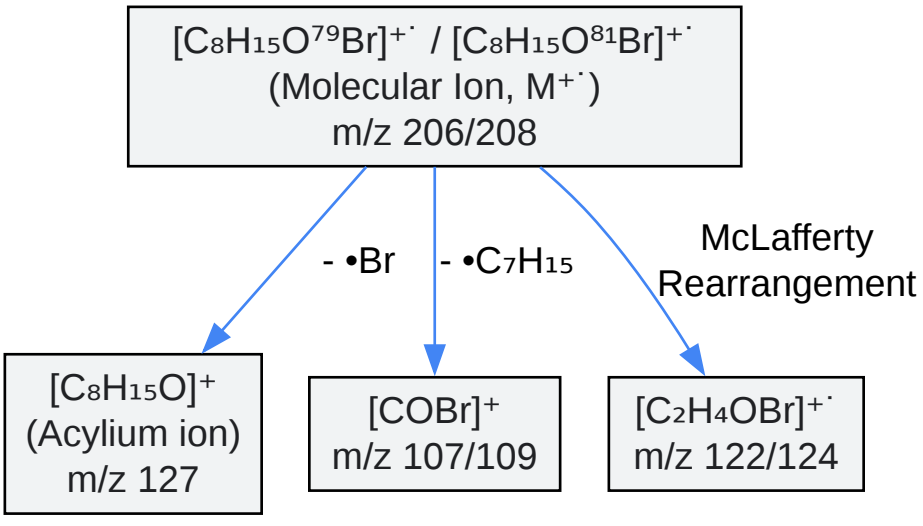
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **octanoyl bromide**, Electron Ionization (EI) would be a common method.

Experimental Protocol: Acquiring EI-MS Spectra

- Sample Introduction: A dilute solution of **octanoyl bromide** in a volatile solvent (e.g., dichloromethane or methanol) is introduced into the mass spectrometer, often via a Gas Chromatography (GC) system for separation and purification.
- Ionization: In the ion source, the sample is bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- Mass Analysis: The resulting ions are separated by a mass analyzer (e.g., a quadrupole) based on their mass-to-charge ratio (m/z).
- Detection: A detector records the abundance of each ion, generating the mass spectrum.

Mass Spectrum: A Predictive Analysis

The mass spectrum of **octanoyl bromide** will be characterized by the presence of two molecular ion peaks due to the two naturally occurring isotopes of bromine (^{79}Br and ^{81}Br), which are in an almost 1:1 ratio.



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Caption: Predicted key fragmentation pathways for **octanoyl bromide** in EI-MS.

Predicted Major Fragments:

m/z	Relative Intensity	Proposed Fragment	Rationale for Prediction
206/208	Low to Medium	$[CH_3(CH_2)_6COBr]^{+\cdot}$ (Molecular Ion)	The presence of two peaks with a ~1:1 intensity ratio, separated by 2 m/z units, is the hallmark of a bromine-containing compound. The molecular ion may be of low abundance due to facile fragmentation.
127	High	$[CH_3(CH_2)_6CO]^+$ (Octanoyl acylium ion)	Loss of the bromine radical is a very favorable fragmentation pathway, leading to a stable acylium ion. This is expected to be a very prominent, if not the base, peak.
107/109	Medium	$[COBr]^+$	Alpha-cleavage with loss of the C_7H_{15} alkyl radical. The isotopic pattern of bromine will be preserved.
43	High	$[C_3H_7]^+$	A common fragment from the cleavage of the alkyl chain.

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Conclusion: A Scientifically Grounded Predictive Profile

While direct experimental data for **octanoyl bromide** remains elusive in public databases, a robust and reliable spectroscopic profile can be constructed through careful analysis of its structural analogues, octanoyl chloride and 1-bromooctane. This guide provides researchers with a strong predictive framework for the ^{1}H NMR, ^{13}C NMR, IR, and MS characteristics of **octanoyl bromide**. The provided protocols and interpretations are grounded in established spectroscopic principles and are intended to aid in the identification and characterization of this important synthetic reagent. It is the author's hope that this in-depth guide will serve as a valuable tool for the scientific community, enabling more efficient and informed research and development.

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